An In-depth Technical Guide to 2,2-Dimethylhex-5-en-1-ol

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Compound of Interest

Compound Name:	*2,2-Dimethylhex-5-en-1-ol*
CAS No.:	*56068-50-9*
Cat. No.:	*B1354044*

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This guide provides a comprehensive technical overview of **2,2-Dimethylhex-5-en-1-ol**, a unique bifunctional organic molecule. Designed for researchers, chemists, and professionals in drug development and materials science, this document delves into its chemical identity, physicochemical properties, synthesis protocols, and potential applications, grounding all information in established scientific principles.

Chemical Identity and Nomenclature

2,2-Dimethylhex-5-en-1-ol is a primary alcohol featuring a quaternary carbon center and a terminal alkene. This structure imparts specific steric and electronic properties that make it an interesting building block in organic synthesis.

- IUPAC Name: The systematic name for this compound, following the rules of the International Union of Pure and Applied Chemistry, is **2,2-dimethylhex-5-en-1-ol**.[1]
- CAS Registry Number: Its unique identifier in the Chemical Abstracts Service is 56068-50-9.[1][2]
- Molecular Formula: $C_8H_{16}O$.[2]

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- Molecular Weight: 128.21 g/mol .[1]
- Synonyms: This compound is also known by several other names and identifiers, including 2,2-Dimethyl-5-hexene-1-ol, SCHEMBL733256, and DTXSID00437094.[1][2]

Physicochemical and Spectroscopic Properties

Understanding the physical and spectroscopic properties of **2,2-Dimethylhex-5-en-1-ol** is critical for its handling, purification, and characterization. The data presented below is a compilation from various chemical databases.

Table 1: Physicochemical Properties of **2,2-Dimethylhex-5-en-1-ol**

Property	Value	Source
Boiling Point	175.18 °C (at 760 mmHg)	[2]
Density	0.837 g/cm³	[2]
Flash Point	65.37 °C	[2]
Refractive Index	1.439	[2]
Vapor Pressure	0.359 mmHg (at 25°C)	[2]
XLogP3	2.2	[2]
Hydrogen Bond Donor Count	1	[1]
Hydrogen Bond Acceptor Count	1	[1]

Spectroscopic data is essential for the structural confirmation of **2,2-Dimethylhex-5-en-1-ol**. While raw spectral data is not reproduced here, information on available spectra can be found in public databases such as PubChem and SpectraBase, including ^{13}C NMR, GC-MS, and vapor phase IR spectra.[1]

Synthesis of 2,2-Dimethylhex-5-en-1-ol: A Validated Protocol

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The synthesis of **2,2-Dimethylhex-5-en-1-ol** can be efficiently achieved through the reduction of a corresponding ester, specifically methyl 2,2-dimethyl-5-hexenoate. This method is advantageous due to its high yield and the commercial availability of the necessary reagents. A reported yield for this specific transformation is as high as 97%.

Retrosynthetic Analysis

A logical retrosynthetic approach for a primary alcohol is the reduction of a corresponding carboxylic acid derivative, such as an ester or an aldehyde. For **2,2-Dimethylhex-5-en-1-ol**, the immediate precursor is envisioned as methyl 2,2-dimethyl-5-hexenoate. This ester can be synthesized via standard organic reactions, but for the purpose of this guide, we will focus on the final reduction step.

Experimental Protocol: Reduction of Methyl 2,2-dimethyl-5-hexenoate

This protocol details the reduction of methyl 2,2-dimethyl-5-hexenoate using lithium aluminum hydride ($LiAlH_4$), a powerful reducing agent capable of converting esters to primary alcohols.

Materials and Reagents:

- Methyl 2,2-dimethyl-5-hexenoate
- Lithium aluminum hydride ($LiAlH_4$)
- Anhydrous diethyl ether
- Saturated aqueous solution of sodium sulfate (Na_2SO_4)
- Anhydrous magnesium sulfate ($MgSO_4$)
- Standard laboratory glassware for inert atmosphere reactions (e.g., Schlenk line or nitrogen-filled glovebox)

Step-by-Step Procedure:

- Reaction Setup: A flame-dried, three-necked round-bottom flask equipped with a magnetic stir bar, a dropping funnel, and a reflux condenser under a nitrogen atmosphere is charged

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with a suspension of lithium aluminum hydride in anhydrous diethyl ether. The flask is cooled to 0 °C in an ice bath.

- Addition of Ester: A solution of methyl 2,2-dimethyl-5-hexenoate in anhydrous diethyl ether is added dropwise to the stirred $LiAlH_4$ suspension via the dropping funnel. The rate of addition should be controlled to maintain the reaction temperature at 0 °C.
- Reaction Progression: After the addition is complete, the reaction mixture is allowed to warm to room temperature and stirred for an additional hour to ensure complete reduction.
- Quenching: The reaction is carefully quenched by the dropwise addition of a saturated aqueous solution of sodium sulfate. This is a highly exothermic step and should be performed with caution in an ice bath. The addition is continued until the gray suspension turns into a white, granular precipitate.
- Workup and Isolation: The resulting mixture is filtered, and the solid residue is washed with additional diethyl ether. The combined organic filtrates are dried over anhydrous magnesium sulfate, filtered, and the solvent is removed under reduced pressure using a rotary evaporator.
- Purification: The crude product can be purified by fractional distillation under reduced pressure to yield pure **2,2-Dimethylhex-5-en-1-ol**.

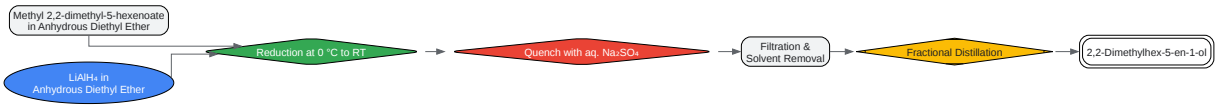
Causality and Self-Validation

- Choice of Reducing Agent: Lithium aluminum hydride is chosen for its high reactivity and efficiency in reducing esters to primary alcohols. Weaker reducing agents like sodium borohydride are generally not effective for this transformation.
- Anhydrous Conditions: $LiAlH_4$ reacts violently with water. Therefore, the use of anhydrous solvents and an inert atmosphere is crucial for both safety and reaction efficiency.
- Controlled Addition and Temperature: The initial reaction is highly exothermic. Dropwise addition at 0 °C prevents the reaction from becoming uncontrollable and minimizes side reactions.

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- Quenching Method: The Fieser workup using sodium sulfate is a common and effective method for quenching $LiAlH_4$ reactions, resulting in a granular precipitate that is easy to filter.
- Validation: The purity and identity of the final product should be confirmed by spectroscopic methods (^1H NMR, ^{13}C NMR, IR, and Mass Spectrometry) and compared with literature data.

Synthesis Workflow Diagram



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Caption: Synthesis of **2,2-Dimethylhex-5-en-1-ol** via ester reduction.

Safety and Handling

2,2-Dimethylhex-5-en-1-ol is classified as a combustible liquid that causes skin and serious eye irritation, and may cause respiratory irritation.[1]

- H227: Combustible liquid
- H315: Causes skin irritation
- H319: Causes serious eye irritation
- H335: May cause respiratory irritation

Precautionary Measures:

- Keep away from heat, sparks, open flames, and hot surfaces.
- Wear protective gloves, eye protection, and face protection.

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- Avoid breathing dust, fumes, gas, mist, vapors, or spray.
- Use only outdoors or in a well-ventilated area.
- In case of contact with skin or eyes, rinse immediately with plenty of water and seek medical advice.

Potential Applications

While specific, large-scale industrial applications of **2,2-Dimethylhex-5-en-1-ol** are not widely documented, its bifunctional nature makes it a valuable intermediate in several areas of chemical synthesis:

- Fragrance and Flavor Industry: Long-chain alcohols and their derivatives are often used as components in fragrance compositions.[3] The unique structure of **2,2-Dimethylhex-5-en-1-ol** could contribute to novel scents.
- Polymer and Materials Science: The presence of a hydroxyl group and a terminal double bond allows this molecule to be incorporated into polymers through either esterification or olefin metathesis, potentially imparting unique properties to the resulting materials.
- Drug Development and Medicinal Chemistry: As a chiral building block (if synthesized in an enantiomerically pure form), it could serve as a precursor for the synthesis of complex molecular targets with potential biological activity. The gem-dimethyl group can impart specific conformational constraints, which is often desirable in drug design.
- Organic Synthesis Intermediate: The alcohol can be oxidized to the corresponding aldehyde or carboxylic acid, and the alkene can undergo a variety of transformations (e.g., epoxidation, hydroboration-oxidation, ozonolysis), making it a versatile starting material for the synthesis of more complex molecules.

Conclusion

2,2-Dimethylhex-5-en-1-ol is a structurally interesting and synthetically accessible molecule. Its well-defined physicochemical properties and the availability of high-yielding synthetic routes make it a valuable tool for researchers in various fields. While its direct applications are still emerging, its potential as a versatile building block in the creation of new fragrances, polymers,

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and pharmaceutically relevant compounds is significant. Adherence to proper safety protocols is essential when handling this combustible and irritant compound.

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